

physical properties of tetrolic acid melting and boiling point

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Compound of Interest

Compound Name: 2-Butynoic acid

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An In-depth Technical Guide on the Physical Properties of Tetrolic Acid: Melting and Boiling Points

This technical guide provides a comprehensive overview of the key physical properties of tetrolic acid (IUPAC name: but-2-ynoic acid), with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document summarizes critical data, details experimental protocols for property determination, and presents a visual workflow for these procedures.

Core Physical and Chemical Properties

Tetrolic acid is a short-chain unsaturated carboxylic acid with the chemical formula $C_4H_4O_2$.^[1]^[2]^[3]^[4]^[5]^[6]^[7]^[8]^[9]^[10] It presents as a white crystalline solid and is known to exist in two polymorphic crystalline forms.^[1] The compound is highly soluble in polar solvents such as water and ethanol and can be recrystallized from non-polar solvents like hexane or toluene.^[1] A notable characteristic of tetrolic acid is its tendency to sublime at temperatures exceeding 20°C, necessitating storage in a sealed container, preferably refrigerated.^[1]

Quantitative Data: Melting and Boiling Points

The melting and boiling points of tetrolic acid have been reported across various sources. These values are crucial for its purification, handling, and application in synthetic chemistry. The data is summarized in the table below for clear comparison.

Physical Property	Reported Value	Source(s)
Melting Point	75.0 - 78.0 °C	
76 - 77 °C	[5] [6] [11]	
77.0 °C	[7]	
78 °C	[1]	
78 - 80 °C (literature value)	[2] [12]	
Boiling Point	200 - 203 °C	[4]
203 °C	[1] [5] [6]	
476.2 K (203.05 °C)	[13]	
Molar Mass	84.07 g/mol	[2] [3] [4] [5] [6] [10]
84.074 g·mol ⁻¹	[1]	
CAS Number	590-93-2	[1] [2] [3] [7] [8] [9] [10] [14]

Experimental Protocols for Determination

The following sections detail the standard laboratory methodologies for determining the melting and boiling points of a solid organic compound like tetrolic acid.

Melting Point Determination (Capillary Method)

This method relies on observing the temperature range over which the solid-to-liquid phase transition occurs for a small sample contained within a capillary tube. The sharpness of the melting range is a reliable indicator of the compound's purity.[\[15\]](#)[\[16\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)

- Mortar and pestle
- Heating bath fluid (e.g., mineral oil or silicone oil) if using a Thiele tube

Procedure:

- Sample Preparation: Ensure the tetrolic acid sample is completely dry.^[17] If the crystals are not fine, gently pulverize a small amount to a fine powder using a mortar and pestle.^[18]
- Capillary Tube Loading: Invert a capillary tube and press the open end into the powdered sample. A small amount of solid will be forced into the tube.^[17]
- Sample Packing: Tap the sealed end of the capillary tube gently on a hard surface, or drop it through a long glass tube, to pack the solid tightly into the bottom. The packed sample height should be approximately 1-2 mm.^{[15][17][18][19]}
- Apparatus Setup:
 - Digital Apparatus: Place the capillary tube into the designated slot in the melting point apparatus.^[16]
 - Thiele Tube: Secure the capillary tube to the thermometer using a rubber band or wire, ensuring the sample is aligned with the thermometer bulb. Insert this assembly into the Thiele tube containing the heating oil.^{[17][18]}
- Heating: Begin heating the apparatus. A moderate heating rate can be used initially, but it should be slowed to 1-2°C per minute as the temperature approaches the expected melting point.^{[17][19]}
- Observation and Data Recording: Record the temperature at which the first droplet of liquid becomes visible (T1).^{[16][19]} Continue heating slowly and record the temperature at which the entire sample has completely melted into a clear liquid (T2).^{[16][19]} The melting point is reported as the range T1 - T2.

Boiling Point Determination (Thiele Tube Method)

Since tetrolic acid is a solid at room temperature, its boiling point is determined by heating it to its liquid state and then identifying the temperature at which its vapor pressure equals the

atmospheric pressure.[\[20\]](#)

Apparatus:

- Thiele tube or a beaker for an oil bath
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating source (e.g., Bunsen burner)
- High-temperature heating fluid

Procedure:

- **Sample Preparation:** Place a sufficient amount of solid tetrolic acid into the small test tube to create a liquid column of about 2-3 cm upon melting.
- **Capillary Inversion:** Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.[\[21\]](#)
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[\[20\]](#)
- **Heating:** Clamp the assembly and immerse it in a Thiele tube or oil bath. The heat-transfer fluid should be well above the level of the sample.[\[20\]](#) Heat the apparatus gently. As the tetrolic acid melts and its temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. This is due to the expansion of trapped air.[\[21\]](#)
- **Reaching the Boiling Point:** Continue heating until a rapid and continuous stream of bubbles emerges from the capillary. This indicates that the vapor pressure of the liquid has overcome the atmospheric pressure.[\[21\]](#)
- **Observation and Data Recording:** Remove the heat source and allow the apparatus to cool slowly. The stream of bubbles will slow and eventually stop. The exact temperature at which

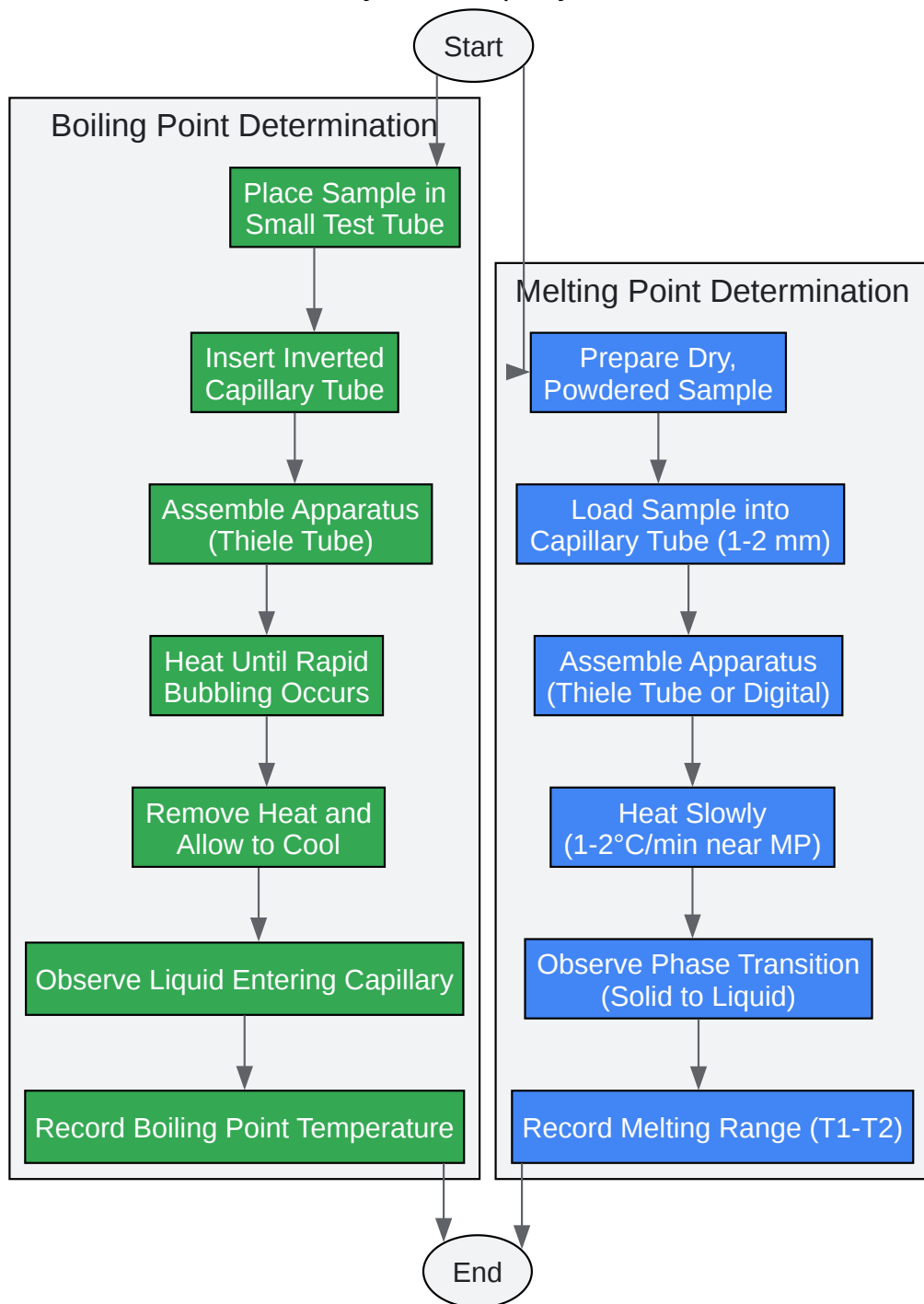
the liquid begins to enter the capillary tube is the boiling point of the substance.[\[20\]](#)[\[21\]](#)

Record this temperature and the ambient atmospheric pressure.

Visualization of Experimental Workflow

The logical flow of the experimental procedures for determining the melting and boiling points of tetrolic acid is illustrated in the following diagram.

Experimental Workflow for Physical Property Determination of Tetrolic Acid



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Caption: Workflow for determining the melting and boiling points of tetrolic acid.

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